

# Preliminary Studies on the Effects of 5-trans U-46619: A Technical Guide

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Compound of Interest		
Compound Name:	5-trans U-46619	
Cat. No.:	B15603602	Get Quote

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#### Introduction

**5-trans U-46619** is the geometric isomer of U-46619, a stable synthetic analog of the prostaglandin endoperoxide PGH2.[1][2] While U-46619 is extensively characterized as a potent and selective agonist for the thromboxane A2 (TP) receptor, its isomer, **5-trans U-46619**, is significantly less studied.[1][3] Often present as a minor impurity (2-5%) in commercial preparations of U-46619, its pharmacological profile is not well-documented.[1][4] This guide synthesizes the available preliminary data on **5-trans U-46619**, provides context by summarizing the well-established effects of its cis-isomer U-46619, and details relevant experimental protocols for future research.

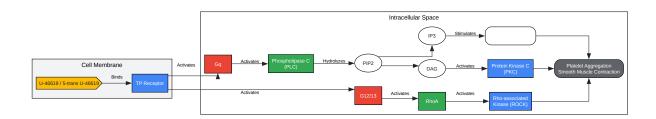
## **Core Mechanism of Action: A Comparative Overview**

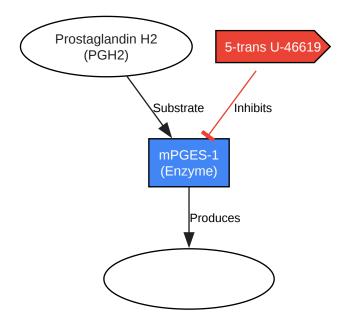
U-46619 exerts its physiological effects, primarily platelet aggregation and smooth muscle contraction, by activating the TP receptor, a G-protein coupled receptor (GPCR).[1][5] This activation initiates a cascade of intracellular signaling events. It is presumed that **5-trans U-46619** may share a similar pharmacological profile, though its direct effects on the TP receptor have not been thoroughly characterized.[3] The primary reported activity of **5-trans U-46619** is the inhibition of microsomal prostaglandin E2 synthase (mPGES-1).[1][4]

# **Signaling Pathways**

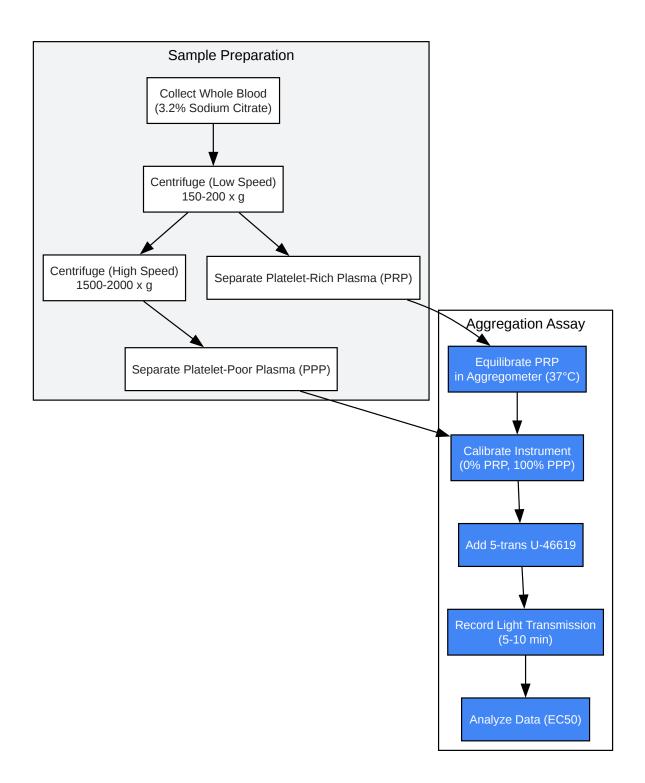


The on-target signaling for a TP receptor agonist like U-46619 involves coupling to Gq and G12/13 proteins. The potential off-target activity of **5-trans U-46619** involves the inhibition of mPGES-1.

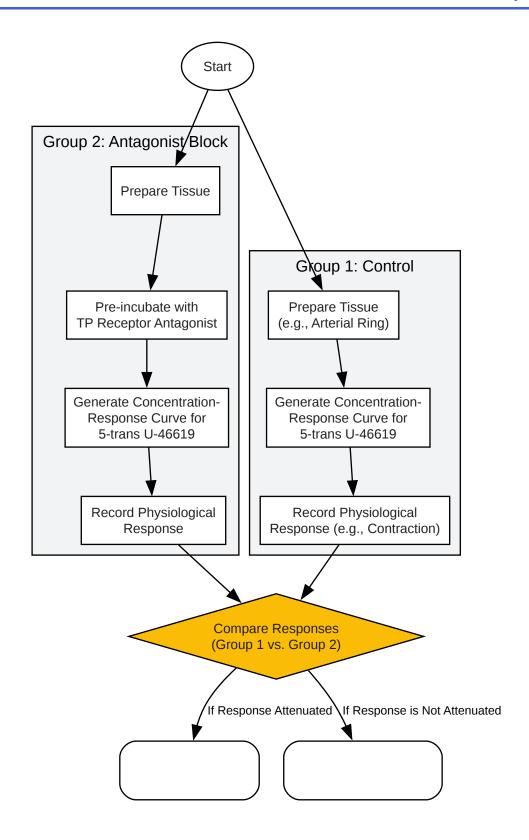












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